

Characterized Bimesityl Compound: Key Information

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Compound Focus: Bimesityl

CAS No.: 4482-03-5

Cat. No.: S1916864

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The table below summarizes the core findings from the research on a specific **bimesityl** organic supramolecular complex [1] [2].

Feature	Description
Compound Name	Bimesityl-3,3'-dicarboxylic acid [1]
Key Finding	Self-assembly that traps a planar cyclic water hexamer in its crystal lattice [1]
Water Hexamer Significance	Serves as the basic structural motif of Ice II [1]
Hydrogen Bonding	Water molecules within the hexamer are associated by eighteen O-H...O hydrogen bonds [1]

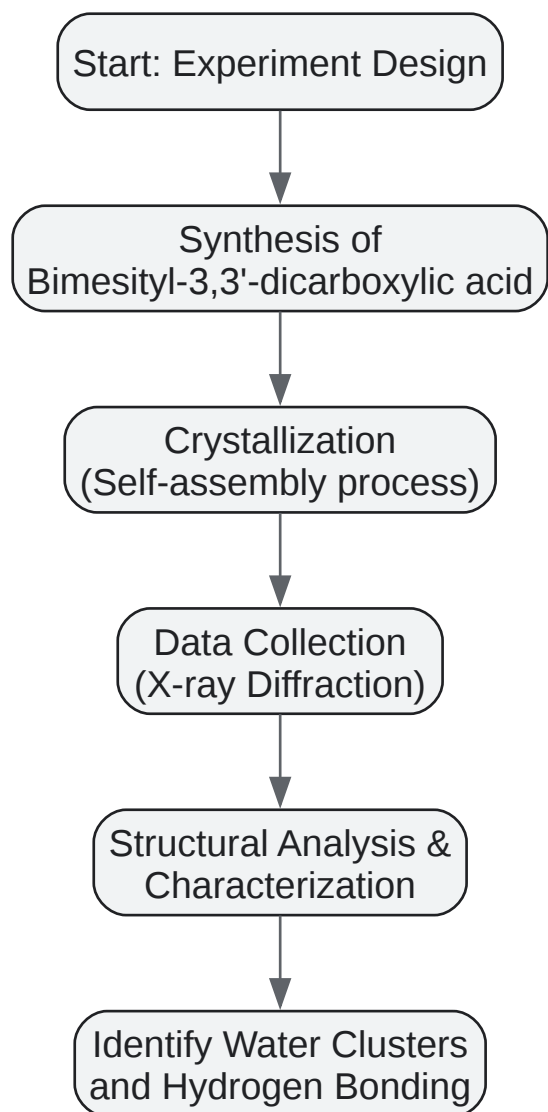
Suggested Framework for Your Troubleshooting Guides

Since direct troubleshooting information for this specific compound is limited, you can structure your support center around common experimental challenges in related fields. Here's a potential FAQ outline:

- **FAQ: How can I confirm the presence of the planar cyclic water hexamer in my synthesized complex?**
- **Troubleshooting Guide: What should I do if my crystal structure analysis does not show the expected 18 O-H...O hydrogen bonds?**
- **FAQ: My supramolecular complex is not forming correctly. What are the critical steps in the self-assembly process?**
- **Troubleshooting Guide: How can I optimize crystallization conditions to trap the water clusters?**

Experimental Protocol Overview

For characterizing a supramolecular complex like the one described, your experimental workflow would involve synthesis, crystallization, and detailed structural analysis. The diagram below outlines this general workflow.



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Title: Supramolecular Complex Characterization Workflow

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References

1. of a planar cyclic form of water hexamer in an... Characterization [scispace.com]

2. of a planar cyclic form of water hexamer in an... Characterization [pubmed.ncbi.nlm.nih.gov]

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